

Navigating the Safe Disposal of (E)-FeCp-oxindole: A Procedural Guide

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Compound of Interest

Compound Name: (E)-FeCp-oxindole

Cat. No.: B560279

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Researchers and drug development professionals handling **(E)-FeCp-oxindole**, a selective inhibitor of VEGFR2, must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection.[1] This guide provides essential, step-by-step instructions for the proper disposal of **(E)-FeCp-oxindole**, grounded in safety data for analogous compounds and general best practices for hazardous chemical waste management.

Chemical and Safety Data Summary

While a specific Safety Data Sheet (SDS) for **(E)-FeCp-oxindole** is not readily available, data for its geometric isomer, (Z)-FeCp-oxindole, provides critical safety information. It is prudent to handle the (E)-isomer with the same precautions. The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2]

Property	Value	Reference
CAS Number	884338-18-5	[1][3]
Molecular Formula	C ₁₉ H ₁₅ FeNO	[1][3]
Molecular Weight	329.17	[1][4]
Solubility	<1.65mg/ml in DMSO	[3][4]
Storage	Store at -20°C	[4]
Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[2]
Precautionary Statements	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment.	[2]

Experimental Protocol: Waste Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **(E)-FeCp-oxindole** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety goggles with side-shields, a lab coat, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **(E)-FeCp-oxindole** powder in its original container or a clearly labeled, sealed waste container.

- Contaminated consumables such as pipette tips, weigh boats, and gloves should be collected in a dedicated, sealed plastic bag or container labeled as "Hazardous Chemical Waste: **(E)-FeCp-oxindole**."
- Liquid Waste:
 - Collect solutions containing **(E)-FeCp-oxindole** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Avoid drain disposal. The high aquatic toxicity necessitates prevention of release into the environment.[2]

3. Decontamination of Labware:

- Reusable labware (e.g., glassware) should be decontaminated by rinsing with a suitable solvent (such as the one used to dissolve the compound, e.g., DMSO), and the rinsate collected as hazardous liquid waste.
- Following the initial rinse, wash the labware with soap and water.

4. Storage of Waste:

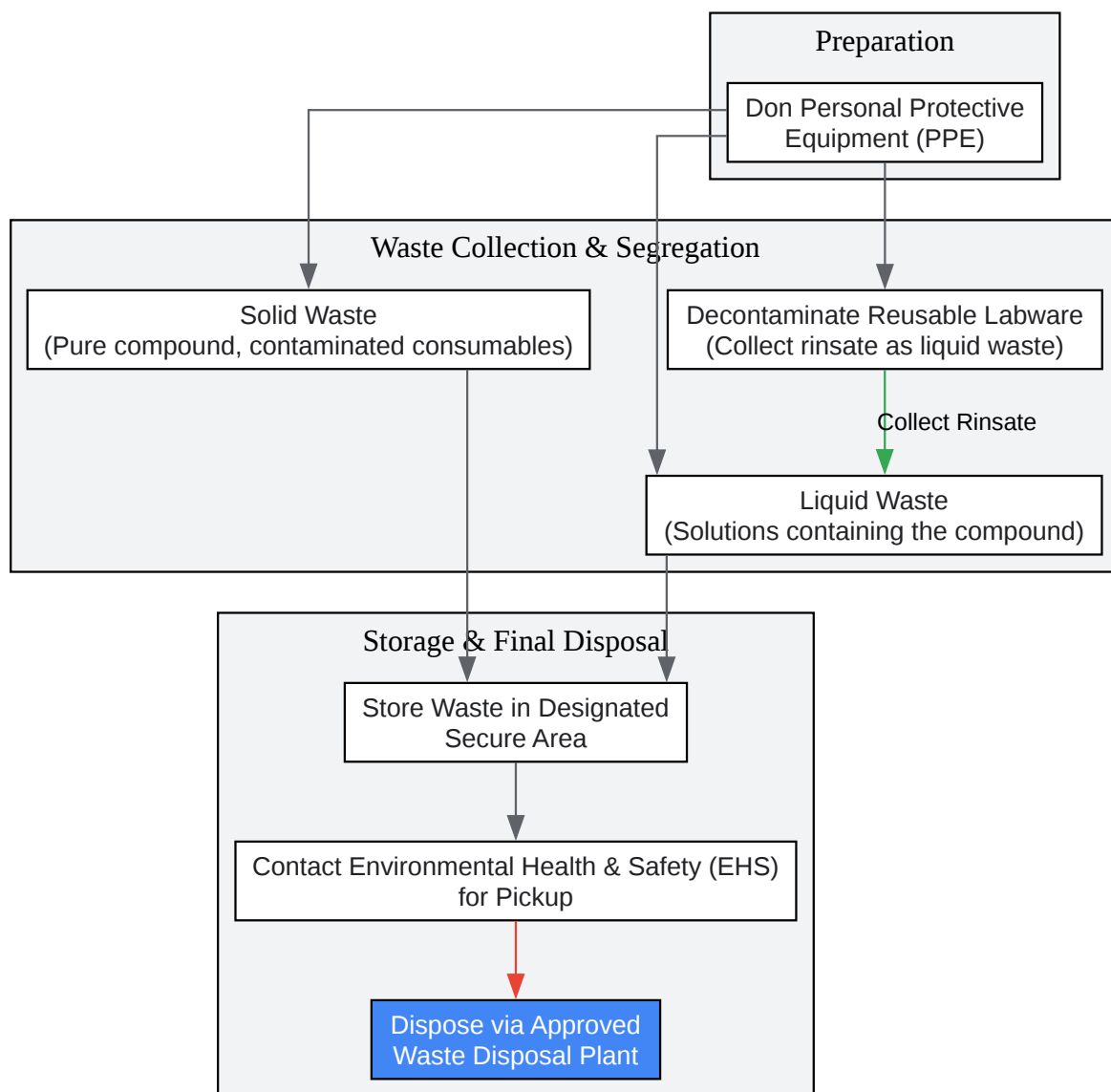
- Store waste containers in a designated, secure area away from incompatible materials.
- Ensure containers are tightly sealed to prevent leaks or spills.

5. Final Disposal:

- All waste contaminated with **(E)-FeCp-oxindole** must be disposed of through an approved waste disposal plant.[2]
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical through regular trash or sewer systems.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **(E)-FeCp-oxindole**.



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Caption: Workflow for the safe disposal of **(E)-FeCp-oxindole**.

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